

Proper Disposal Procedures: 5-Cyclopropoxy-2-isopropoxybenzonitrile[1][2]

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Compound of Interest

Compound Name: 5-Cyclopropoxy-2-isopropoxybenzonitrile

Cat. No.: B14825572

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Chemical Identity & Hazard Profile

Before initiating any disposal workflow, you must validate the chemical identity to ensure compatibility with waste streams. This compound is a functionalized aromatic nitrile often used as a pharmaceutical building block.

Property	Specification
Chemical Name	5-Cyclopropoxy-2-isopropoxybenzonitrile
CAS Number	1243313-26-9
Molecular Formula	C ₁₃ H ₁₅ NO ₂
Molecular Weight	217.26 g/mol
Primary Hazard Class	Acute Toxicity (Oral/Dermal); Skin/Eye Irritant
Functional Group Risks	Nitrile (CN): Potential for metabolic cyanide release; incompatible with strong acids.Ether (R-O-R): Flammability; potential peroxide formation upon prolonged storage.[1][2][3]

Critical Safety Warning

While aromatic nitriles are generally more stable than aliphatic nitriles, treat this compound as a cyanide-generating toxic substance under disposal conditions.[1]

- Incompatibility: NEVER mix with strong acids (e.g., HCl, H₂SO₄) in the waste container. Acidic hydrolysis can release Hydrogen Cyanide (HCN) gas.
- Oxidizers: Keep away from strong oxidizers (e.g., Nitric acid, Peroxides) to prevent exothermic reactions.

Pre-Disposal Planning & Segregation

Effective disposal begins with strict segregation at the bench. Use the following logic to select the correct waste stream.

Waste Classification[4]

- RCRA Status: Likely not explicitly P-listed or U-listed by specific name, but must be characterized as Toxic (D003 if reactive, though unlikely) and Ignitable (D001) if in flammable solvent.[1]
- Waste Stream:Non-Halogenated Organic Waste.

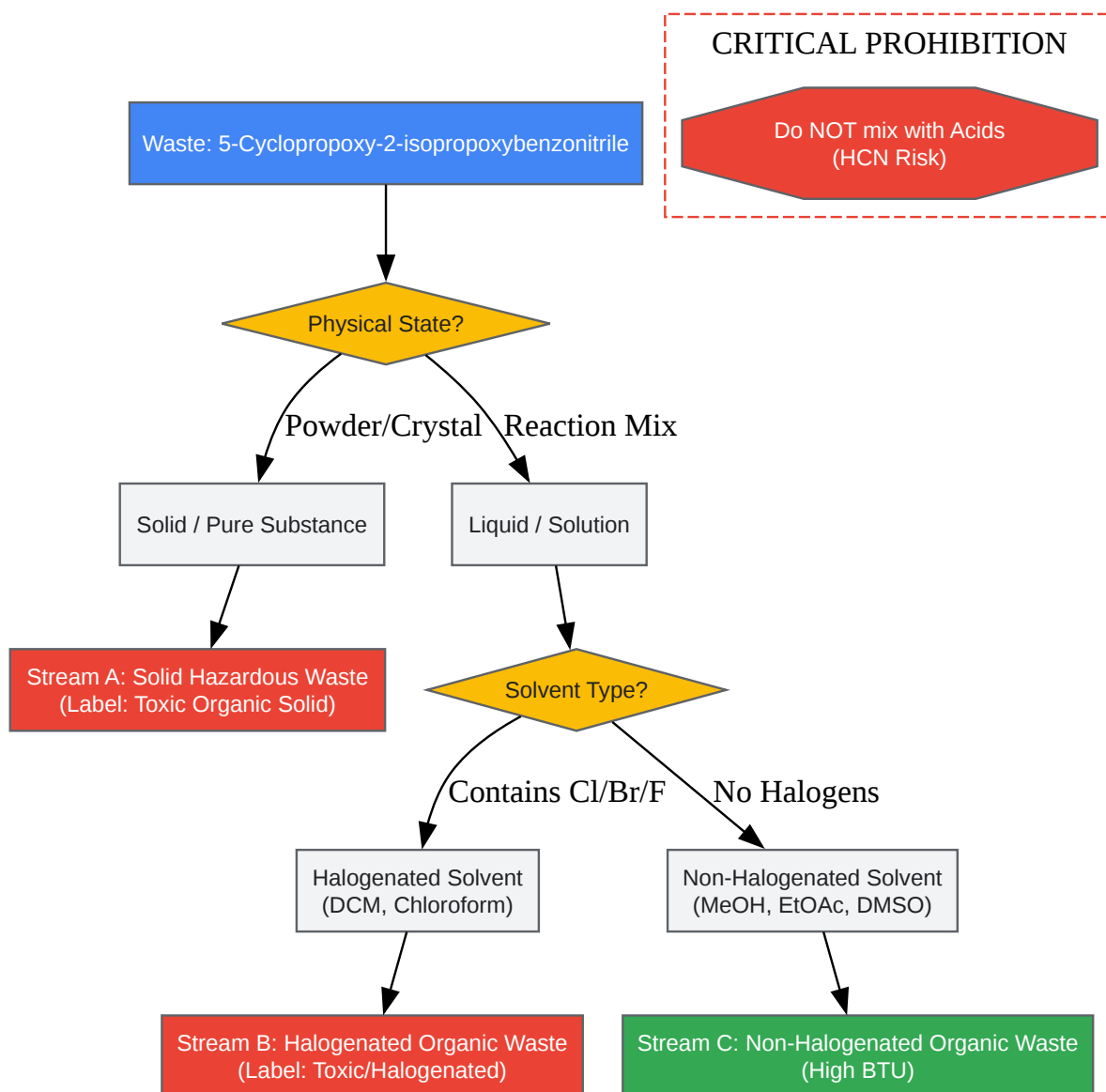
- Note: Although it contains Nitrogen, it does not contain Halogens (Cl, Br, F, I). Do not place in Halogenated waste streams (e.g., Chloroform/DCM waste) unless it is dissolved in those solvents.

PPE Requirements[2][5][6]

- Hand Protection: Double-glove with Nitrile (0.11 mm minimum).[1][2] Latex is permeable to many organic nitriles.
- Eye Protection: Chemical splash goggles (ANSI Z87.1).
- Body Protection: Flame-resistant lab coat and closed-toe shoes.[1]

Segregation Decision Tree

The following diagram illustrates the decision logic for segregating this specific chemical.



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Figure 1: Waste segregation logic ensuring separation from incompatible acid streams.

Step-by-Step Disposal Workflows

Scenario A: Routine Laboratory Waste

Context: Disposal of mother liquors, HPLC effluent, or expired solid reagents.

- Container Selection: Use a High-Density Polyethylene (HDPE) or Amber Glass container.^[1]
- Labeling: Attach a hazardous waste tag immediately.
 - Constituents: **"5-Cyclopropoxy-2-isopropoxybenzonitrile"** (Do not use abbreviations).^{[1][2][3][4][5][6]}
 - Hazards: Check "Toxic" and "Irritant".
- Transfer:
 - Pour liquid waste into the Non-Halogenated Organic carboy using a funnel to prevent splashing.
 - If solid, place in a wide-mouth jar designated for Solid Organic Waste.
- Closure: Cap tightly. Do not leave funnels in the container neck (violates EPA closed-container regulations).^{[1][2]}

Scenario B: Spill Response (Emergency Disposal)

Context: Accidental spill of pure compound or solution on the bench/floor.

- Evacuate & Ventilate: Alert nearby personnel. If the spill is large (>100 mL/g) or outside a hood, evacuate the lab.
- PPE Upgrade: Wear double nitrile gloves, goggles, and a face shield if splashing is possible.
- Containment:
 - Liquids: Surround the spill with absorbent boom or vermiculite. Do not use paper towels for large nitrile spills (flammability risk).
 - Solids: Cover with wet paper towels to prevent dust generation, then scoop.
- Cleanup:
 - Absorb liquid with an inert material (Vermiculite, Sand, or commercial Spill Pad).

- Do not use bleach immediately (potential reaction with other mixed chemicals); use simple detergent and water for the final wash.
- Disposal of Debris: Place all contaminated absorbents and gloves into a heavy-duty plastic bag, seal it, and place it inside a Solid Hazardous Waste container.

Scenario C: Final Destruction (EHS/Facility Level)

Context: Information for the waste management contractor.

- Method: High-Temperature Incineration.[\[1\]](#)
- Parameters: The incinerator must operate at $>850^{\circ}\text{C}$ (1562°F) with a residence time of at least 2 seconds.
- Reasoning: This ensures the complete thermal destruction of the nitrile ($-\text{C}\equiv\text{N}$) bond, converting it to N_2 and CO_2 , preventing the formation of NO_x or cyanide residues in the ash.

Regulatory Compliance & Documentation

RCRA Compliance (USA)

Under the Resource Conservation and Recovery Act (RCRA), you must determine if the waste exhibits hazardous characteristics.

- Characteristic: Ignitability (D001) if in flammable solvent.
- Toxicity: While not a specific "Listed" waste (P or U list), it must be managed as toxic based on the nitrile functionality.

Documentation

Maintain a Waste Log at the collection point containing:

- Full chemical name (No acronyms).
- Approximate volume/weight added.
- Date of addition.

- User initials.[4][7]

References

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